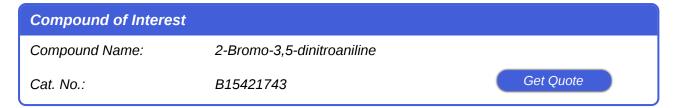


Application Notes and Protocols for 2-Bromo-3,5-dinitroaniline

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: No specific Safety Data Sheet (SDS) for **2-Bromo-3,5-dinitroaniline** (CAS No. 116529-41-0) was found. The following information is based on data for structurally similar compounds, including other bromo- and dinitroaniline derivatives. It is imperative to treat **2-Bromo-3,5-dinitroaniline** as a hazardous substance and to handle it with extreme care. A comprehensive risk assessment should be conducted before any use.

Hazard Identification and Overview

2-Bromo-3,5-dinitroaniline is a substituted aromatic amine containing nitro groups. Based on data from similar compounds, it should be considered a hazardous chemical. The primary hazards are expected to be:

- Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.[1][2][3] Dinitroanilines can interfere with the blood's ability to carry oxygen, leading to methemoglobinemia.[4]
- Irritation: Causes skin and eye irritation.[5][6] May cause respiratory tract irritation.[5]
- Flammability: May be a flammable solid.[6]
- Environmental Hazards: Potentially toxic to aquatic life with long-lasting effects.[1]

Physical and Chemical Properties (Predicted)



Property	Value	Source
CAS Number	116529-41-0	[2]
Molecular Formula	C ₆ H ₄ BrN ₃ O ₄	
Appearance	Expected to be a yellow to orange solid	_
Solubility	Likely insoluble in water	[1]

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **2-Bromo-3,5-dinitroaniline**.

Equipment	Specifications
Eye/Face Protection	Wear tightly fitting safety goggles or a face shield conforming to EN 166 (EU) or NIOSH (US) standards.[7]
Skin Protection	Wear impervious, chemical-resistant gloves (e.g., nitrile rubber).[7] Wear a lab coat or chemical-resistant apron.[7]
Respiratory Protection	Use a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates if working outside a fume hood or if dust is generated.[7][8] A full-face respirator may be necessary for higher exposures.[7]

Safe Handling and Experimental Protocols General Handling Precautions

- Ventilation: Always handle this compound in a well-ventilated area, preferably within a chemical fume hood.[1][7]
- Avoid Contact: Avoid all direct contact with the skin, eyes, and clothing.



- Dust Prevention: Avoid the formation of dust and aerosols.[7] Use non-sparking tools.[7]
- Hygiene: Wash hands thoroughly after handling.[1] Do not eat, drink, or smoke in the laboratory.[1]

Experimental Protocol: General Weighing and Solution Preparation

- Preparation: Don all required PPE as outlined in Section 2.0. Ensure the chemical fume hood is functioning correctly.
- Weighing:
 - Tare a clean, dry weighing boat on an analytical balance inside the fume hood.
 - Carefully transfer the required amount of 2-Bromo-3,5-dinitroaniline to the weighing boat using a clean spatula.
 - · Record the exact weight.
- Dissolution:
 - Place a stir bar in an appropriate flask.
 - Carefully add the desired solvent to the flask.
 - Slowly add the weighed 2-Bromo-3,5-dinitroaniline to the solvent while stirring to facilitate dissolution.
 - Rinse the weighing boat with a small amount of solvent and add it to the flask to ensure a complete transfer.
- Cleanup:
 - Wipe down the balance and surrounding area with a damp cloth or paper towel.
 - Dispose of the weighing boat and any contaminated cleaning materials as hazardous waste.



Storage and Disposal Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[7][8]
- Keep away from heat, sparks, and open flames.
- Store away from incompatible materials such as strong oxidizing agents and strong acids.[1]
- Store in a locked cabinet or other secure location.[1]

Disposal

- Dispose of waste in accordance with all local, state, and federal regulations.
- Contaminated materials and empty containers should be treated as hazardous waste.[8]
- Do not allow the chemical to enter drains or the environment.[7]

Emergency ProceduresFirst Aid Measures



Exposure Route	First Aid Protocol
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[7]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.[1][7]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[7]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[7]

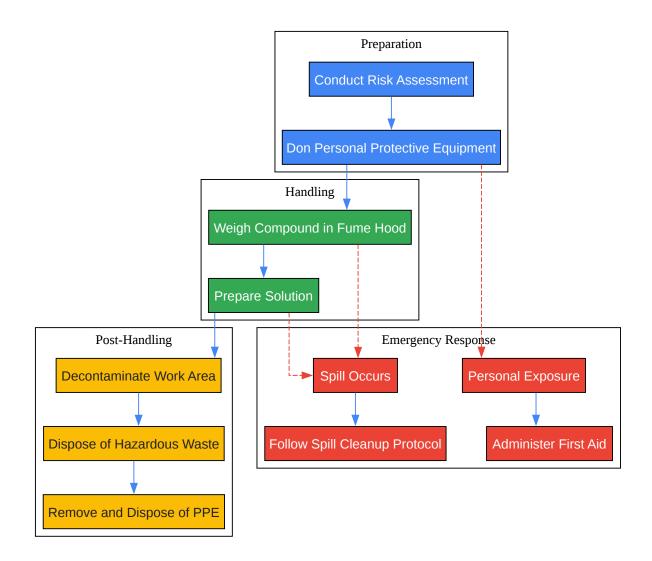
Accidental Release Measures

- Evacuate: Evacuate personnel from the spill area.
- Ventilate: Ensure adequate ventilation.
- Containment: Prevent further leakage or spillage if it is safe to do so.
- Cleanup:
 - Wear appropriate PPE.
 - For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a labeled, sealed container for hazardous waste disposal.
 - o Clean the spill area with a suitable solvent (e.g., acetone) followed by soap and water.



• Collect all cleanup materials in a sealed container for disposal as hazardous waste.

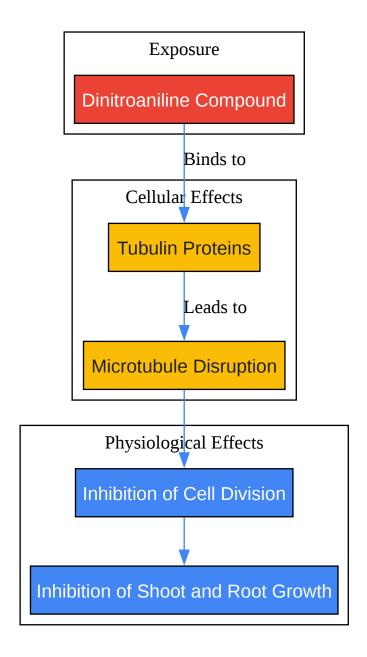
Visualizations



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Caption: General laboratory workflow for the safe handling of hazardous chemicals.



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Caption: Postulated mechanism of dinitroaniline toxicity via tubulin interaction.[9][10][11]

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